

Storage stability of FA-Lys-Ala-OH powder vs solution

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Compound of Interest

Compound Name: FA-Lys-Ala-OH

CAS No.: 158016-07-0

Cat. No.: B125870

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Technical Support Center: Storage & Stability of **FA-Lys-Ala-OH**

Executive Summary

Product Identity: **FA-Lys-Ala-OH** (likely N-[3-(2-furyl)acryloyl]-Lysyl-Alanine or a positional isomer like FA-Ala-Lys).^[1] Primary Application: Spectrophotometric substrate for proteases (e.g., ACE, Carboxypeptidase N/U). Critical Stability Factor: The amide bond linking the Furylacryloyl (FA) group to the peptide is susceptible to spontaneous hydrolysis in aqueous environments, particularly at basic pH.

This guide provides a technical breakdown of storage protocols to minimize non-enzymatic hydrolysis and ensure assay reproducibility.

Part 1: The Stability Hierarchy

The stability of **FA-Lys-Ala-OH** is dictated by its physical state. The transition from solid powder to aqueous solution exponentially increases the rate of degradation (hydrolysis).

Powder Stability (The Gold Standard)

- Status: Highly Stable.
- Shelf Life: >2 years if stored correctly.
- Storage Condition: -20°C (Standard) or -80°C (Long-term).
- Critical Threat: Moisture. The peptide is hygroscopic. Absorption of atmospheric water initiates micro-hydrolysis even in the solid state.

Protocol: Handling Lyophilized Powder

- Arrival: Immediately transfer the vial to -20°C.
- Equilibration: Before opening, allow the vial to warm to room temperature (approx. 20–30 mins) inside a desiccator.
 - Why? Opening a cold vial in humid air causes condensation to form on the hygroscopic powder, ruining long-term stability.
- Resealing: If not using the entire vial, purge the headspace with inert gas (Argon or Nitrogen) and wrap the cap with Parafilm before returning to -20°C.

Solution Stability (The Kinetic Zone)

- Status: Metastable to Unstable.
- Shelf Life: Hours (at RT) to Weeks (at -80°C).
- Critical Threat: Spontaneous Hydrolysis.

Solvent Selection Guide

Solvent System	Stability Profile	Recommended Use	Technical Note
100% DMSO	High	Master Stock	Aprotic solvent; prevents hydrolysis. Freezes at 18.5°C.
Sterile Water	Moderate	Intermediate Stock	Slightly acidic pH of water slows hydrolysis compared to basic buffers.
Assay Buffer (pH > 7.5)	Low	Working Solution	Do not store. Prepare immediately before use.

Part 2: Troubleshooting & FAQs

Q1: "My background absorbance is increasing over time, even without enzyme. Why?"

Diagnosis: Spontaneous Hydrolysis. Mechanism: The FA-peptide bond absorbs at ~345 nm. As the bond breaks (either enzymatically or spontaneously), the absorbance spectrum shifts. In basic buffers (pH > 7.5), hydroxide ions attack the carbonyl carbon of the amide bond, causing "background drift."

Corrective Action:

- Check Buffer pH: Ensure your assay buffer is not more basic than necessary for the enzyme.
- Stock Check: If your stock solution has high background immediately upon dilution, the stock has degraded. Discard and make fresh from powder.
- Temperature: Keep working solutions on ice (4°C) until the moment of the assay. Hydrolysis is temperature-dependent.

Q2: "Can I freeze-thaw the aqueous stock solution?"

Answer: No. Reasoning: Repeated freeze-thaw cycles induce ice crystal formation that can shear peptide bonds and alter local pH concentrations during the phase transition (eutectic effects), accelerating degradation. Protocol: Aliquot the stock solution immediately after preparation into single-use volumes (e.g., 20 μ L) and store at -80°C . Thaw only once.

Q3: "I see a precipitate in my DMSO stock."

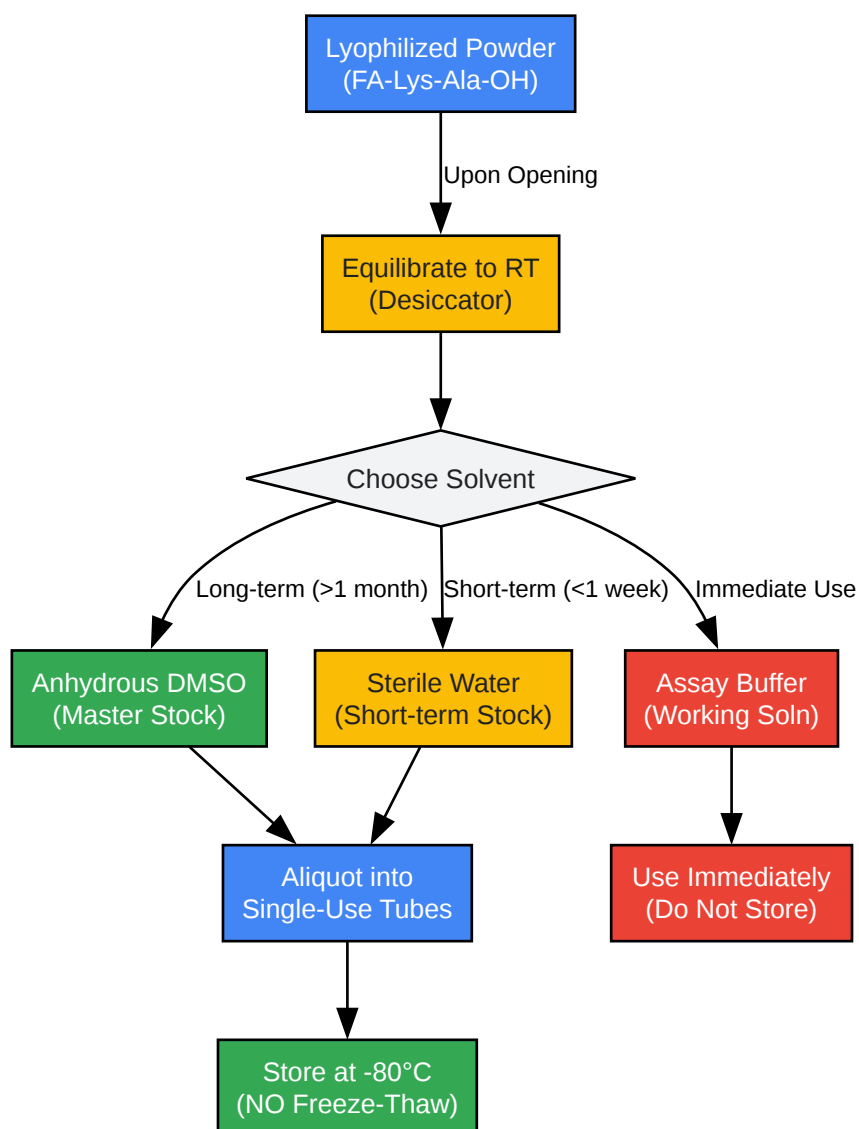
Diagnosis: Moisture contamination or Saturation. Troubleshooting:

- DMSO is hygroscopic; it absorbs water from the air. If the DMSO becomes "wet," the peptide solubility decreases.
- Fix: Warm the solution to 37°C and vortex gently. If it does not dissolve, the peptide may have aggregated irreversibly. Use anhydrous DMSO for future stocks.

Part 3: Visualized Workflows

Diagram 1: Storage Decision Tree

This logic gate ensures maximum longevity of the substrate.

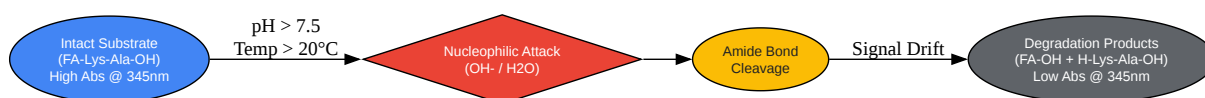


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Caption: Decision matrix for solubilizing and storing FA-peptide substrates to minimize hydrolytic degradation.

Diagram 2: Degradation Mechanism (Hydrolysis)

Understanding the enemy: How water destroys your substrate.



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Caption: Mechanism of spontaneous hydrolysis. High pH and temperature accelerate the breakdown of the FA-amide bond.

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